

N,N-Dibutylaniline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N,N-Dibutylaniline*

CAS No.: 613-29-6

Cat. No.: B1345182

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N,N-Dibutylaniline**, a tertiary amine with significant applications in chemical synthesis and various industrial processes. This document details its core properties, synthesis, and key chemical reactions, presented in a manner accessible to researchers, scientists, and professionals in drug development.

Core Properties of N,N-Dibutylaniline

N,N-Dibutylaniline is a substituted aniline featuring two butyl groups attached to the nitrogen atom. Its physical and chemical properties are summarized below, providing essential data for its handling, application, and analysis.

Property	Value	Reference
CAS Number	613-29-6	[1][2]
Molecular Weight	205.34 g/mol	[1][2]
Molecular Formula	C ₁₄ H ₂₃ N	[1]
Appearance	Clear yellow-brown to reddish-brown liquid	[1]
Boiling Point	269-270 °C	[1]
Density	0.906 g/mL at 25 °C	[1]
Refractive Index	1.518 (at 20 °C)	[1]

Synthesis of N,N-Dibutylaniline: An Experimental Protocol

The synthesis of **N,N-Dibutylaniline** is typically achieved through the N-alkylation of aniline. This reaction involves the nucleophilic substitution of a haloalkane, in this case, a butyl halide, by aniline. The following protocol outlines a general laboratory procedure for its synthesis.

Reaction: Aniline + 2 Butyl Bromide → **N,N-Dibutylaniline**

Materials:

- Aniline
- 1-Bromobutane
- Sodium carbonate (or another suitable base)
- Anhydrous solvent (e.g., acetonitrile, DMF)
- Magnetic stirrer and heating mantle
- Round-bottom flask

- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and distillation

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve aniline in the chosen anhydrous solvent.
- **Addition of Base:** Add a slight molar excess of a base, such as sodium carbonate, to the reaction mixture. The base will neutralize the hydrobromic acid formed during the reaction.
- **Addition of Alkylating Agent:** Slowly add a molar excess (at least 2 equivalents) of 1-bromobutane to the stirred reaction mixture.
- **Reaction Conditions:** Heat the mixture to reflux and maintain this temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Filter the mixture to remove the inorganic salts.
- **Extraction:** Transfer the filtrate to a separatory funnel and wash sequentially with a dilute acid solution (to remove any unreacted aniline), water, and brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude **N,N-Dibutylaniline** can be purified by vacuum distillation to obtain the final product.

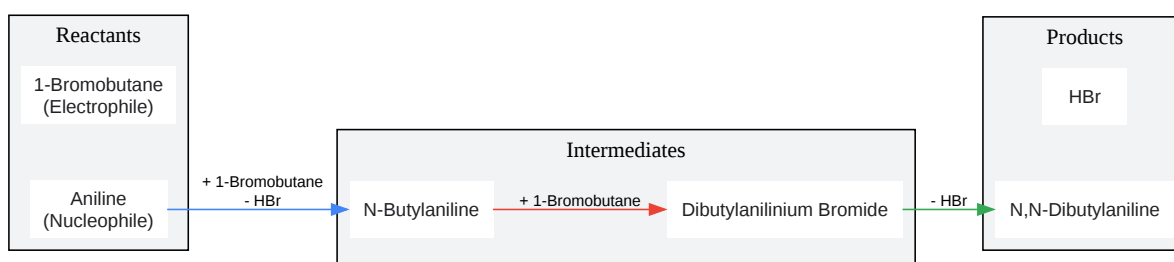
Key Chemical Reactions and Mechanisms

N,N-Dibutylaniline, as a tertiary aromatic amine, participates in several characteristic chemical reactions. The lone pair of electrons on the nitrogen atom makes it nucleophilic, while the

benzene ring is activated towards electrophilic substitution.

N-Alkylation of Aniline

The synthesis of **N,N-Dibutylaniline** is a prime example of the N-alkylation of an amine. The reaction proceeds via a nucleophilic substitution mechanism where the nitrogen atom of aniline acts as the nucleophile, attacking the electrophilic carbon of the alkyl halide.

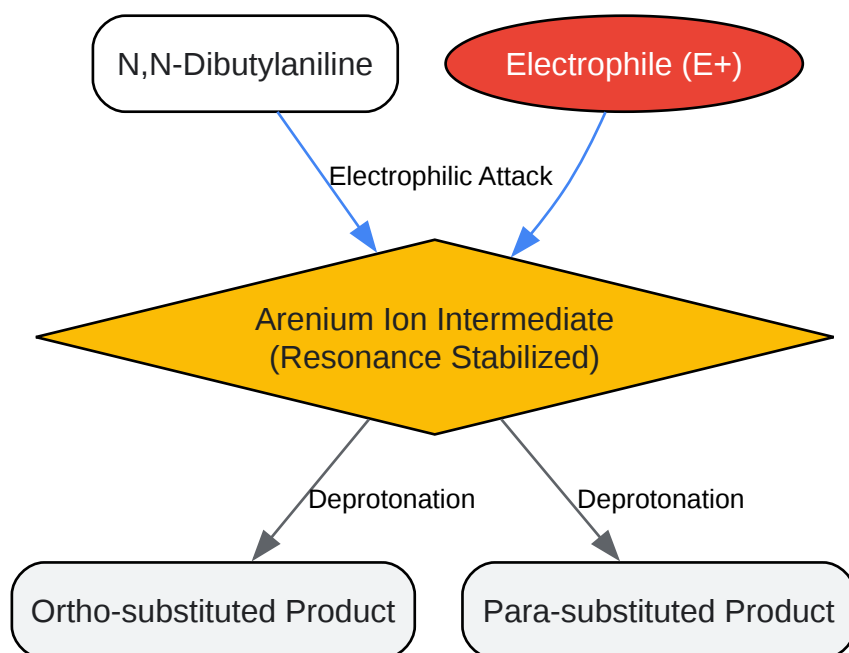


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Caption: Reaction pathway for the synthesis of **N,N-Dibutylaniline**.

Electrophilic Aromatic Substitution

The dibutylamino group is a strong activating group, directing incoming electrophiles to the ortho and para positions of the benzene ring. This is due to the resonance donation of the nitrogen's lone pair of electrons into the aromatic system.



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Caption: General mechanism for electrophilic aromatic substitution.

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